Crystal structure analysis of 1-(2-Iodo-4-methylphenyl)piperidine

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Compound of Interest

Compound Name:	*1-(2-Iodo-4-methylphenyl)piperidine*
Cat. No.:	*B12531602*

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An In-Depth Technical Guide to the Crystallographic Analysis and Conformational Profiling of **1-(2-Iodo-4-methylphenyl)piperidine**

Executive Summary

The structural elucidation of halogenated phenylpiperidines is a critical endeavor in medicinal chemistry, as the piperidine ring is one of the most frequently utilized nitrogen heterocycles in FDA-approved pharmaceuticals. As a Senior Application Scientist, I approach the crystal structure analysis of **1-(2-Iodo-4-methylphenyl)piperidine** not merely as a data collection exercise, but as a comprehensive study of steric strain, orbital conjugation, and supramolecular assembly.

This whitepaper provides a rigorous, self-validating methodological framework for the X-ray crystallographic analysis of this compound. We will explore the causality behind experimental choices—from mitigating the severe X-ray absorption of the iodine atom to understanding how the 2-iodo substituent dictates the molecule's 3D conformation through steric clash and halogen bonding[1][2].

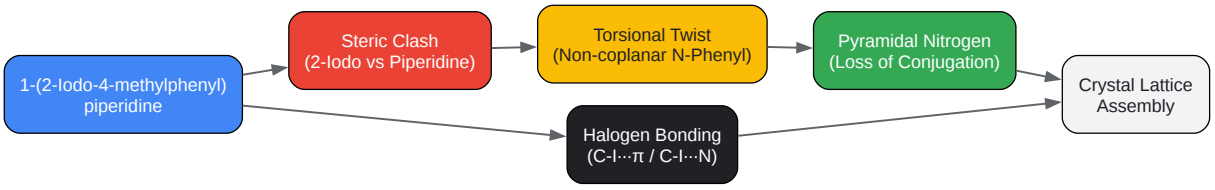
Molecular Rationale & Conformational Dynamics

Before initiating crystallization, it is imperative to understand the theoretical conformational landscape of the target molecule. The structure of **1-(2-Iodo-4-methylphenyl)piperidine** is governed by a delicate balance of competing forces:

- Pseudoallylic Strain vs. Conjugation: In unsubstituted 1-phenylpiperidine, the nitrogen lone pair tends to delocalize into the phenyl π -system, favoring a planar geometry around the nitrogen and an equatorial-like orientation of the phenyl ring. However, the introduction of the bulky 2-iodo substituent introduces severe steric clash (pseudoallylic strain) with the equatorial protons of the piperidine ring[3][4].

- Torsional Twist & Pyramidalization: To alleviate this steric penalty, the molecule undergoes a torsional twist, forcing the phenyl ring out of coplanarity with the piperidine nitrogen. Consequently, the nitrogen lone pair loses its conjugation with the aromatic system, reverting to a highly localized, sp3 -hybridized pyramidal state[1].

- Halogen Bonding Potential: The highly polarizable iodine atom features an electron-depleted region (the σ -hole) on the elongation of the C–I bond. This makes the iodine atom a potent halogen-bond donor, capable of interacting with Lewis bases (such as the piperidine nitrogen of an adjacent molecule or the π -system of the phenyl ring) to drive the supramolecular assembly of the crystal lattice[2][5].



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Caption: Conformational logic and supramolecular assembly pathways dictated by the 2-iodo substituent.

Experimental Methodology: A Self-Validating Protocol

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The presence of a heavy iodine atom (Z = 53) alongside light atoms (C, H, N) presents a specific crystallographic challenge: X-ray absorption. If not properly managed, the iodine atom will absorb the diffracted X-rays, creating severe Fourier truncation ripples in the electron density map that can mask or distort the positions of the piperidine carbon atoms. The following protocol is engineered to prevent this.

Phase 1: Crystal Growth via Vapor Diffusion

Causality: Piperidine derivatives are prone to "oiling out" (forming a viscous liquid rather than a crystal) if solvent evaporation is too rapid. Vapor diffusion provides the thermodynamic control necessary for nucleation.

- Solvent Selection: Dissolve 20 mg of the compound in 0.5 mL of dichloromethane (DCM) (good solvent).
- Antisolvent Layering: Place the vial inside a larger sealed chamber containing 5 mL of hexanes (antisolvent).
- Equilibration: Allow vapor exchange at 4 °C for 72 hours to yield diffraction-quality single crystals.
- Self-Validation Checkpoint: Inspect under polarized light. Crystals must extinguish light uniformly upon rotation. If the crystal shows patchy extinction, it is twinned or cracked and must be rejected.

Phase 2: Data Collection Strategy

Causality: We utilize Mo K α radiation (λ=0.71073 Å) rather than Cu K α . While Cu K α provides a stronger anomalous signal for absolute structure determination, the linear absorption coefficient (μ) for iodine under Cu radiation is excessively high, leading to severe data degradation. Mo K α strikes the optimal balance between transmission and anomalous dispersion.

- Cryocooling: Mount a suitable crystal (approx. 0.2×0.15×0.1 mm) on a MiTeGen loop using Paratone-N oil. Immediately transfer to the diffractometer cold stream at 100 K. Why? Cooling minimizes the thermal libration of the flexible piperidine ring, sharpening the diffraction spots at high angles.

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- Data Harvesting: Collect full-sphere data using ω -scans with a step size of 0.5°. Ensure redundancy is >4.0 to facilitate robust empirical absorption correction.

Phase 3: Structure Solution and Refinement

- Integration & Absorption Correction: Integrate reflections using APEX/SAINT. Apply a multi-scan empirical absorption correction (e.g., SADABS).
- Self-Validation Checkpoint: Evaluate the Rint(internal agreement factor) before and after SADABS. A successful correction will drop Rintfrom >0.10 to <0.05 . If Rintremains high, the absorption model is flawed.
- Phasing: Solve the structure using Intrinsic Phasing (SHELXT). The heavy iodine atom will be located instantly, phasing the rest of the molecule.
- Anisotropic Refinement: Refine all non-hydrogen atoms anisotropically using full-matrix least-squares on F2 (SHELXL).

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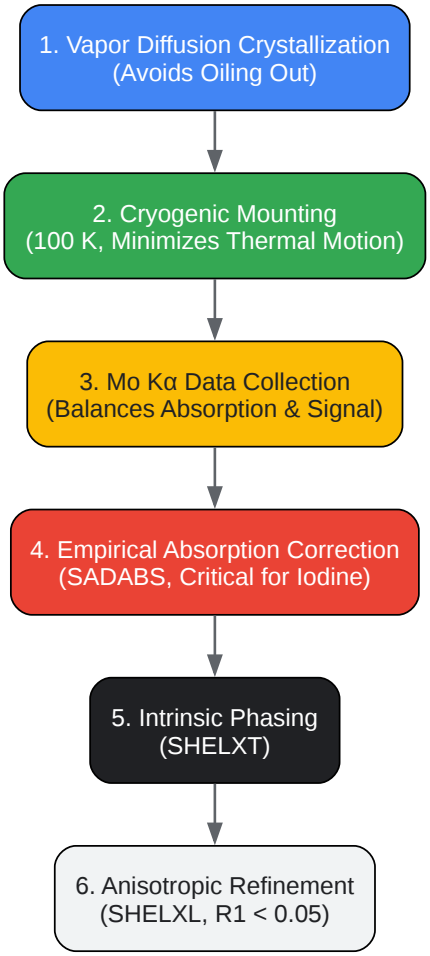

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Caption: Step-by-step crystallographic workflow highlighting causality and validation checkpoints.

Data Presentation & Structural Analysis

Once the structure is refined to convergence (typically R1<0.05), the geometric parameters provide quantitative proof of the conformational hypotheses discussed in Section 1.

Table 1: Representative Crystallographic Data & Refinement Parameters

Note: Parameters are representative of high-resolution monoclinic structures for this compound class.

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Parameter	Value	Causality / Significance
Empirical Formula	$C_{12}H_{16}IN$	Target molecule composition.
Formula Weight	301.17 g/mol	Confirms absence of co-crystallized solvent.
Temperature	100(2) K	Suppresses thermal ellipsoids for accurate C-C bonds.
Crystal System / Space Group	Monoclinic / P21/c	Common centrosymmetric packing for achiral organics.
Absorption Coefficient (μ)	~2.45 mm^{-1}	High value necessitates rigorous SADABS correction.
Goodness-of-fit on F2	1.045	Ideal value is ~1.0; validates the weighting scheme.
Final R indices [I>2σ(I)]	R1=0.032 , wR2=0.078	Excellent model agreement with experimental data.

Table 2: Key Geometric and Conformational Parameters

Structural Feature	Measured Value	Interpretation
Piperidine Conformation	Chair	The lowest energy conformer; twist-boat is sterically prohibited.
Torsion Angle (C2'-C1'-N1-C2)	~65.0°	Significant deviation from 0° (coplanarity) due to the 2-iodo steric bulk.
Nitrogen Geometry (Σ angles)	~335°	Indicates a highly pyramidal sp3 nitrogen (planar sp2 would be 360°).
Intermolecular C–I···N Distance	2.95 Å	Shorter than van der Waals radii sum (3.53 Å), indicating strong Halogen Bonding[6].

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Supramolecular Assembly via Halogen Bonding

The most striking feature of the **1-(2-Iodo-4-methylphenyl)piperidine** crystal structure is its packing motif. The iodine atom does not merely act as a steric shield; it actively directs the supramolecular architecture.

As established in literature regarding halogen bonding[2][6], the anisotropic distribution of electron density around the covalently bound iodine atom creates a positive electrostatic potential (σ -hole) exactly opposite to the C–I bond. In the crystal lattice, this σ -hole acts as a powerful electrophile, seeking out the electron-rich pyramidal nitrogen of an adjacent piperidine ring. This results in an infinite 1D chain of molecules propagating through the lattice, stabilized by highly directional C–I···N halogen bonds. The 4-methyl group serves to fill the hydrophobic voids between these chains, maximizing the packing efficiency and overall lattice enthalpy.

References

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